Application Notes and Protocols: Assessing Mucociliary Clearance with BI 1265162

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Compound of Interest

Compound Name:	*BI 1265162*
Cat. No.:	*B12386402*

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Introduction

BI 1265162 is an inhaled inhibitor of the epithelial sodium channel (ENaC) developed as a potential mutation-agnostic therapy for cystic fibrosis (CF).[1][2] In the airways of individuals with CF, hyperactivation of ENaC leads to increased sodium and water absorption from the airway surface, resulting in dehydration of the airway surface liquid (ASL), impaired mucociliary clearance (MCC), and the accumulation of thick, sticky mucus.[2][3] By inhibiting ENaC, **BI 1265162** is designed to block this excessive sodium absorption, thereby rehydrating the ASL and restoring MCC.[1][2]

These application notes provide a summary of the preclinical data for **BI 1265162** and detailed protocols for key experiments to assess its impact on mucociliary clearance.

Data Presentation

In Vitro Efficacy of **BI 1265162**

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Cell Line	Assay	Parameter	Value	Reference
M1 (mouse renal collecting duct)	Ion Transport	IC_{50} for Na^+ Transport Inhibition	3 x 10^{-9} M	[4]
NCI-H441 (human bronchial epithelial)	Ion Transport	IC_{50} for Na^+ Transport Inhibition	8 x 10^{-9} M	[4]
M1 (mouse renal collecting duct)	Water Transport	Inhibition of Water Resorption	76%	[4]
Human Airway Epithelium Cells	Ion Transport	IC_{50} for ENaC-mediated sodium currents	3 nM	[5]

In Vivo Efficacy of BI 1265162

Animal Model	Assay	Dose (µg/kg)	Effect	Reference
Rat	Airway Fluid Absorption	0.03	5.9% inhibition	[4]
		0.3	26.2% inhibition	[4]
		3	31.3% inhibition	[4]
		10	32.9% inhibition	[4]
Sheep	Mucociliary Clearance	1	-12.6% change from vehicle in tracer retention	[4]
		10	-19.3% change from vehicle in tracer retention	[4]

Signaling Pathways and Experimental Workflows

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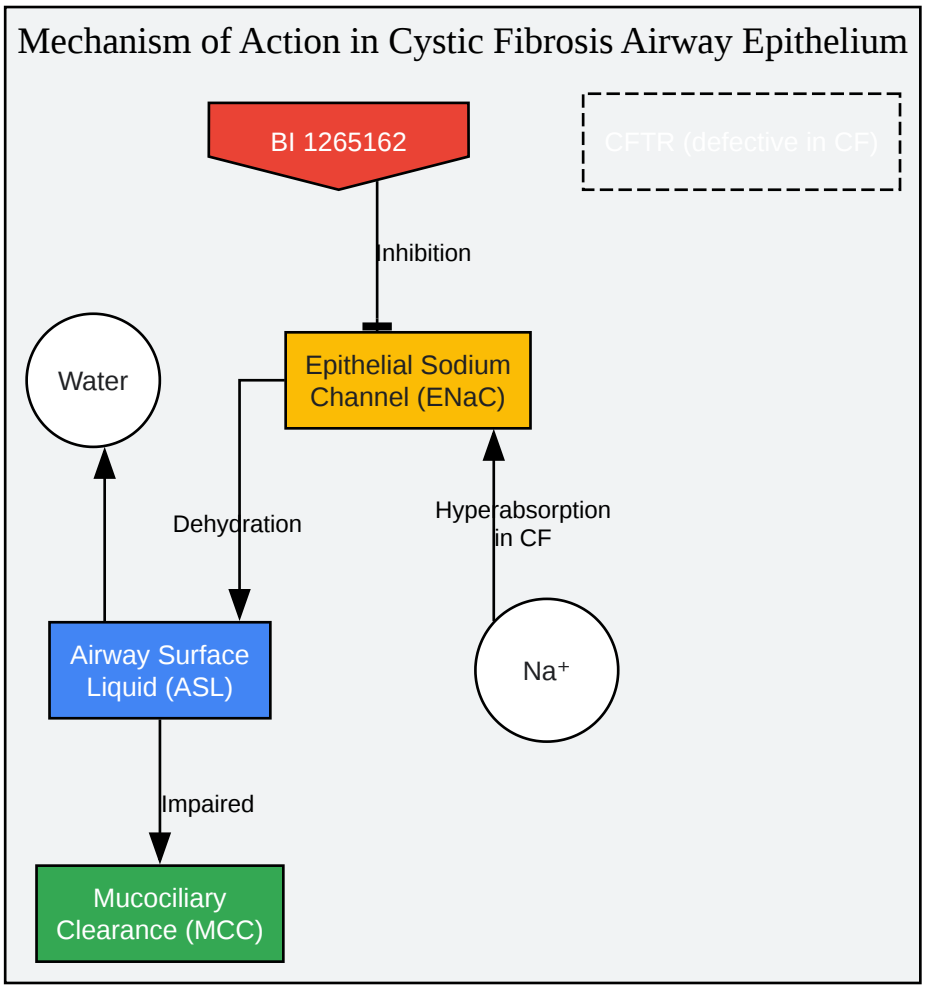

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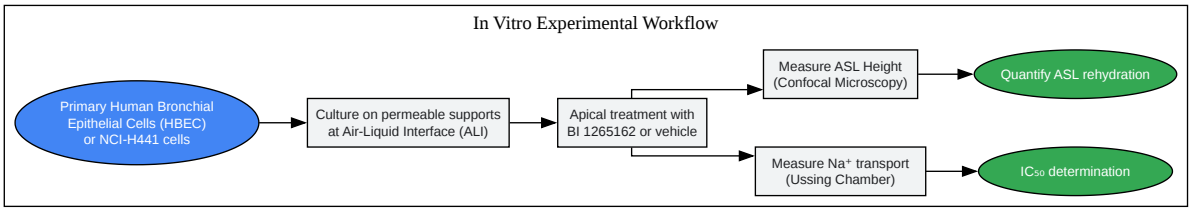
Caption: Mechanism of **BI 1265162** action on the airway epithelium.



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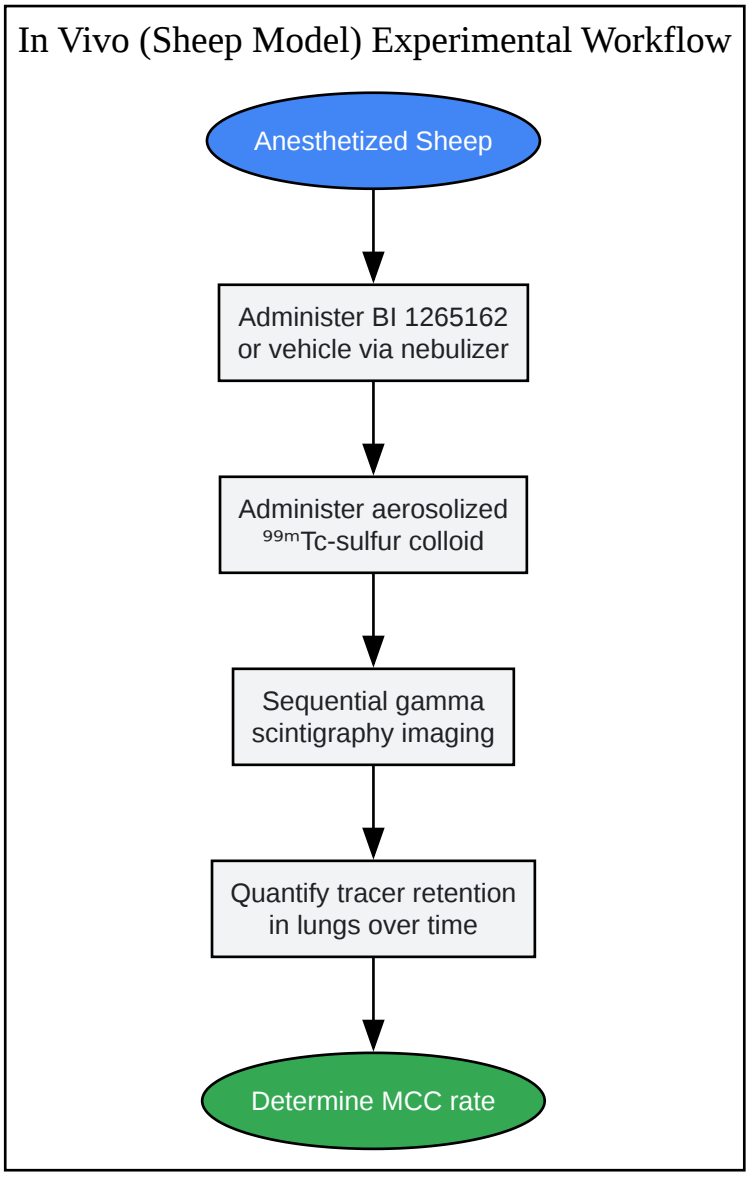
Caption: Workflow for in vitro assessment of **BI 1265162**.



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Caption: Workflow for in vivo mucociliary clearance assessment.

Experimental Protocols

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In Vitro Measurement of Na^+ Transport using Ussing Chambers

This protocol details the measurement of ENaC-mediated sodium transport across polarized airway epithelial cell monolayers.

Materials:

- Human bronchial epithelial cells (e.g., NCI-H441 or primary cells)
- Permeable cell culture inserts (e.g., Transwell®)
- Cell culture medium
- Ussing chamber system
- Ag/AgCl electrodes with 3M KCl agar bridges
- Voltage/current clamp amplifier
- Ringer's solution (buffer)
- **BI 1265162**
- Amiloride (positive control ENaC inhibitor)
- Vehicle (e.g., DMSO)

Procedure:

- Cell Culture:
  - Seed epithelial cells onto permeable inserts and culture at an air-liquid interface (ALI) for at least 21 days to allow for full differentiation and polarization.
  - Verify monolayer confluence and integrity by measuring transepithelial electrical resistance (TEER).

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- Ussing Chamber Setup:
  - Prepare and warm (37°C) Ringer's solution, aerating with 95% O_2 / 5% CO_2.
  - Mount the cell culture insert into the Ussing chamber, separating the apical and basolateral compartments.
  - Fill both compartments with an equal volume of warmed, aerated Ringer's solution.
  - Place the Ag/AgCl electrodes and agar bridges into the appropriate ports of the chamber.
- Equilibration and Baseline Measurement:
  - Allow the system to equilibrate for 15-20 minutes until a stable baseline short-circuit current (Isc) is achieved. The Isc at this stage represents the total net ion transport.
- Application of **BI 1265162**:
  - Add **BI 1265162** to the apical chamber to achieve the desired final concentration. Add an equivalent volume of vehicle to control chambers.
  - Record the change in Isc. A decrease in Isc indicates inhibition of sodium absorption.
  - Test a range of **BI 1265162** concentrations to generate a dose-response curve.
- Positive Control:
  - At the end of the experiment, add a saturating concentration of amiloride (e.g., 10-100 µM) to the apical chamber to determine the total ENaC-mediated Isc.
- Data Analysis:
  - Calculate the percentage inhibition of the amiloride-sensitive Isc for each concentration of **BI 1265162**.
  - Plot the percentage inhibition against the log concentration of **BI 1265162** and fit the data to a four-parameter logistic equation to determine the IC_{50}.

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In Vitro Measurement of Airway Surface Liquid (ASL) Height

This protocol describes a method to directly visualize and quantify the height of the ASL on polarized airway epithelial cells.

Materials:

- Differentiated airway epithelial cell cultures on permeable inserts
- Confocal microscope with environmental chamber (37°C, 5% CO_2)
- Low-phototoxicity, non-absorbable fluorescent dextran (e.g., 10 kDa Texas Red-dextran)
- Perfluorocarbon (PFC) liquid (e.g., FC-70)
- Image analysis software (e.g., ImageJ)

Procedure:

- Cell Preparation:
  - Gently wash the apical surface of the differentiated cell cultures to remove accumulated mucus.
  - Add a small volume (e.g., 20 µL) of medium containing a low concentration (e.g., 0.5 mg/mL) of fluorescent dextran to the apical surface.
- Incubation with **BI 1265162**:
  - Add **BI 1265162** or vehicle to the apical fluid.
  - Incubate the cells for a predetermined time to allow for fluid absorption and to assess the effect of the compound.
- Imaging Preparation:

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  - Carefully add a layer of PFC liquid over the apical surface. PFC is immiscible with the aqueous ASL and has a higher density, creating a clear interface for imaging without compressing the ASL.

- Confocal Microscopy:
  - Place the culture insert into the environmental chamber on the microscope stage.
  - Acquire XZ confocal scans (vertical cross-sections) of the cell monolayer. The fluorescent dextran will illuminate the ASL.
  - Capture images from multiple random locations on each insert.
- Data Analysis:
  - Use image analysis software to measure the vertical distance from the apical cell surface to the top of the fluorescent layer. This distance is the ASL height.
  - Average the measurements from multiple locations for each insert.
  - Compare the ASL height in **BI 1265162**-treated cultures to vehicle-treated controls. An increase in ASL height indicates inhibition of fluid absorption.

In Vivo Measurement of Mucociliary Clearance in Sheep by Gamma Scintigraphy

This protocol outlines the in vivo assessment of MCC in a large animal model, which is highly relevant to human lung physiology.

Materials:

- Adult ewes
- Anesthesia (e.g., local lidocaine for nasal intubation)
- Bronchoscope
- Nebulizer (e.g., AirLife™)

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- **BI 1265162** solution or vehicle (deionized water)
- Technetium-99m (^{99m}Tc)-labeled sulfur colloid
- Gamma camera
- Image analysis software

Procedure:

- Animal Preparation:
  - Anesthetize the sheep and perform nasal intubation using a bronchoscope to guide the endotracheal tube.
- Drug Administration:
  - Administer the desired dose of **BI 1265162** or vehicle as an aerosol using a nebulizer connected to the endotracheal tube.
- Radiotracer Administration:
  - Following drug administration, deliver an aerosol of ^{99m}Tc-labeled sulfur colloid to the lungs using the same nebulization system. This deposits the radiotracer throughout the airways.
- Gamma Scintigraphy Imaging:
  - Immediately after radiotracer administration, position the sheep under the gamma camera.
  - Acquire a series of planar images of the lungs at regular intervals (e.g., every 15 minutes) for a total of 2-4 hours.
- Data Analysis:
  - Define regions of interest (ROIs) encompassing the entire lung fields on the initial image.
  - Correct the radioactive counts in each subsequent image for the physical decay of ^{99m}Tc.

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- Calculate the percentage of the initial radioactivity remaining in the lungs at each time point.
- Plot the percentage of tracer retention over time. A faster decline in tracer retention in the **BI 1265162**-treated group compared to the vehicle group indicates an acceleration of mucociliary clearance.
- The data can be used to calculate clearance rates or the percentage of tracer cleared at a specific time point (e.g., 2 hours).

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